

Comparative analysis of Gastrin I (1-14) from different commercial suppliers

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Compound of Interest

Compound Name: Gastrin I (1-14), human

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A Comparative Analysis of Gastrin I (1-14) from Commercial Suppliers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of Gastrin I (1-14), a significant peptide fragment of the gastrointestinal hormone Gastrin I. This document is intended to assist researchers, scientists, and drug development professionals in selecting the most suitable commercially available Gastrin I (1-14) product for their specific research needs. The analysis is based on publicly available data from various suppliers and outlines key experimental protocols for independent verification of product quality.

Gastrin I (1-14) is the 1-14 fragment of human gastrin I peptide and plays a crucial role as a major hormonal regulator of gastric acid secretion.^{[1][2][3][4]} It is an endogenous, gastrointestinal peptide hormone.^{[1][2][3][4][5]} Due to its physiological importance, the purity and activity of synthetic Gastrin I (1-14) are critical for reliable and reproducible experimental outcomes. This guide outlines the necessary experimental workflows to assess these parameters.

Supplier Product Specifications

A summary of product specifications from various commercial suppliers is presented below. It is important to note that these are the suppliers' stated specifications and independent verification is always recommended.

Supplier	Product Name	Purity Specification	Salt Form	CAS Number
MedChemExpress	Gastrin I (1-14), human (TFA)	>98% [1]	TFA [1] [2]	100940-57-6 [6]
Echelon Biosciences	Gastrin I (1-14), human	>96% [5]	TFA [5]	100940-57-6 [5]
Sigma-Aldrich	Gastrin I (1-14)	≥92% (HPLC)	Not Specified	100940-57-6
Cambridge Bioscience	Gastrin I (1-14), human (TFA)	99.26% [2]	TFA [2]	Not Specified
Biorbyt (via Doron Scientific)	Human Gastrin I (1-14) peptide	Not Specified	Not Specified	Not Specified
TargetMol	Gastrin I (1-14), human	Not Specified	Not Specified	100940-57-6
Hangzhou Go Top Peptide Biotech	Gastrin I (1-14), human	Research and Industrial Grade/98.00	Not Specified	100940-57-6 [6]

Note: The purity of synthetic peptides is commonly determined by reverse-phase high-performance liquid chromatography (RP-HPLC).[\[7\]](#)[\[8\]](#) Impurities can include truncated sequences, incompletely deprotected peptides, or by-products from the synthesis process.[\[7\]](#)[\[8\]](#)

Experimental Protocols

To ensure the quality and activity of Gastrin I (1-14) from any supplier, a series of characterization experiments are essential. The following protocols provide a framework for these analyses.

Purity and Identity Verification by HPLC-MS

This protocol outlines the use of High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) to determine the purity of the peptide and confirm its identity.[\[7\]](#)[\[9\]](#)

Objective: To separate the target peptide from any impurities and to confirm that the major peak corresponds to the correct molecular weight of Gastrin I (1-14).

Materials:

- Gastrin I (1-14) samples from different suppliers
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- A C18 reverse-phase HPLC column
- HPLC system with a UV detector
- Mass spectrometer

Procedure:

- Sample Preparation: Dissolve the lyophilized peptide in HPLC-grade water to a final concentration of 1 mg/mL.
- HPLC Method:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in ACN
 - Gradient: A linear gradient from 5% to 65% Mobile Phase B over 30 minutes.
 - Flow Rate: 1 mL/min
 - Detection: UV absorbance at 214 nm and 280 nm.[\[10\]](#)
 - Injection Volume: 20 µL
- Mass Spectrometry Method:

- Couple the HPLC eluent to an electrospray ionization (ESI) mass spectrometer.
- Acquire mass spectra in positive ion mode over a mass-to-charge (m/z) range that includes the expected value for Gastrin I (1-14) (Molecular Weight: ~1705.7 g/mol).
- Data Analysis:
 - Integrate the peak areas in the HPLC chromatogram to calculate the purity of the peptide.
 - Analyze the mass spectrum of the major peak to confirm it matches the theoretical mass of Gastrin I (1-14).

In Vitro Bioactivity Assay: Gastric Acid Secretion in Parietal Cells

This protocol describes a cell-based assay to measure the biological activity of Gastrin I (1-14) by quantifying its ability to stimulate acid secretion in a parietal cell line. Gastrin I stimulates gastric acid secretion by binding to the CCK2/Gastrin receptors on parietal cells of the stomach.^[5]

Objective: To compare the potency of Gastrin I (1-14) from different suppliers in stimulating a biological response.

Materials:

- Gastrin I (1-14) samples from different suppliers
- A suitable parietal cell line (e.g., primary isolated rabbit parietal cells or a stable cell line expressing the CCK2 receptor)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- pH-sensitive fluorescent dye (e.g., BCECF-AM)
- H⁺/K⁺ ATPase inhibitors (e.g., omeprazole) as a negative control

- Fluorescence plate reader

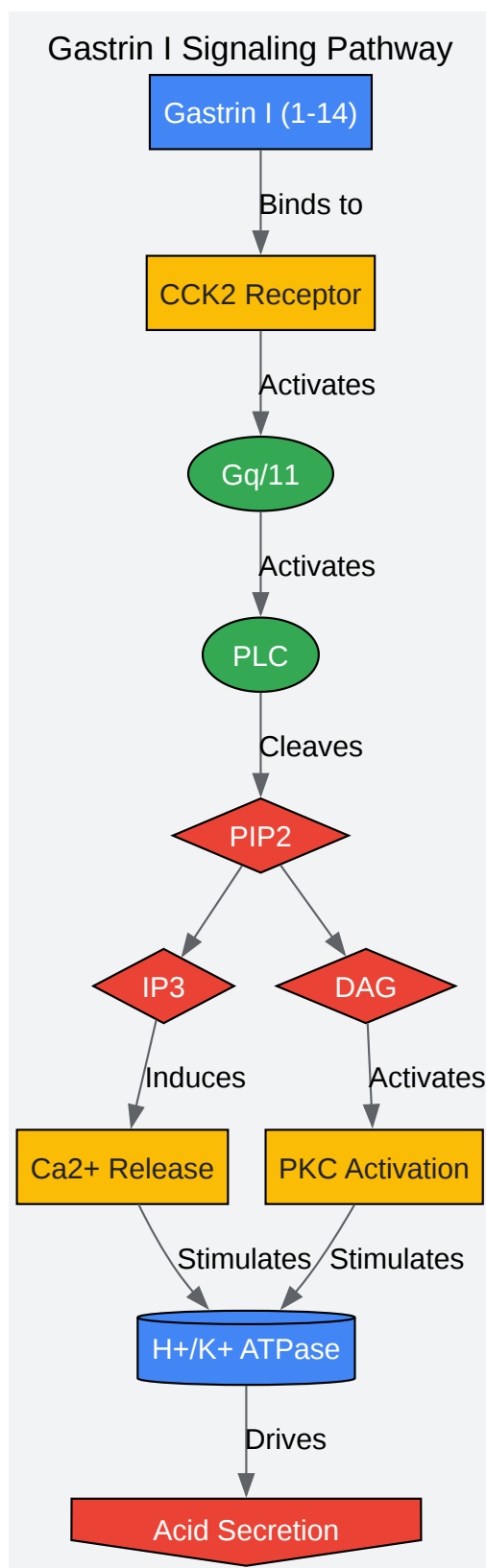
Procedure:

- Cell Culture: Culture the parietal cells in appropriate medium and conditions until they reach 80-90% confluency.
- Dye Loading: Load the cells with a pH-sensitive fluorescent dye according to the manufacturer's instructions. This dye will be used to measure changes in intracellular pH, which is an indicator of acid secretion.
- Peptide Stimulation:
 - Prepare a serial dilution of Gastrin I (1-14) from each supplier.
 - Add the different concentrations of the peptides to the cells.
 - Include a negative control (no peptide) and a positive control (a known agonist of the CCK2 receptor).
- Measurement of Acid Secretion:
 - Measure the fluorescence of the pH-sensitive dye at appropriate excitation and emission wavelengths over time using a fluorescence plate reader.
 - A decrease in intracellular pH will be indicated by a change in fluorescence.
- Data Analysis:
 - Calculate the dose-response curves for Gastrin I (1-14) from each supplier.
 - Determine the EC₅₀ (half-maximal effective concentration) for each sample. This will provide a quantitative measure of the peptide's potency.

Visualizations

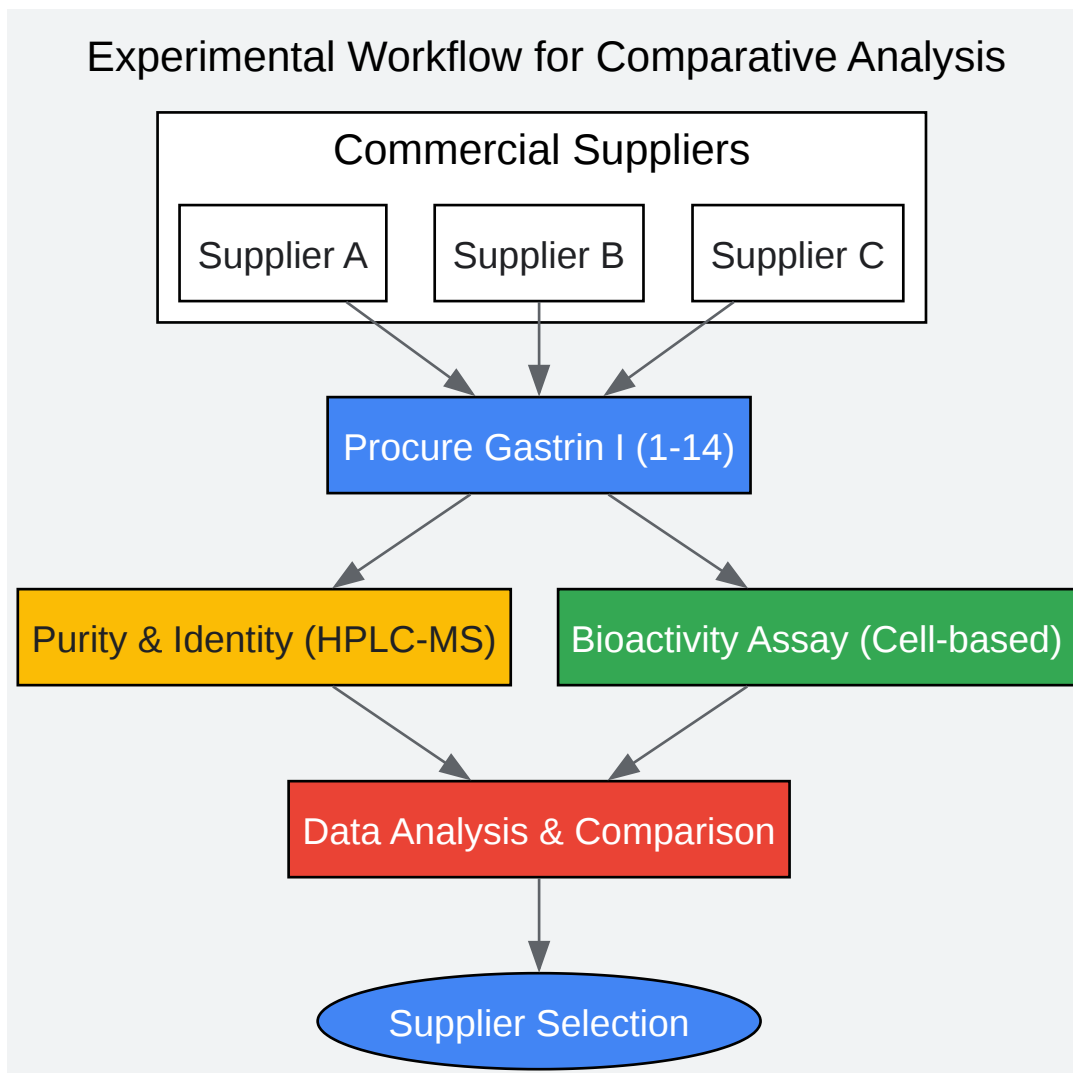
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biological context and the experimental approach for the comparative analysis of Gastrin I (1-14).



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Caption: Gastrin I (1-14) signaling pathway leading to gastric acid secretion.



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Caption: Workflow for the comparative analysis of commercial Gastrin I (1-14).

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